

Application Note: Chromatographic Separation of Moxifloxacin and its N-Nitroso Impurity

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Compound of Interest

Compound Name: *N-nitroso-moxifloxacin*

Cat. No.: *B16173207*

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Introduction

Moxifloxacin is a fourth-generation fluoroquinolone antibiotic used to treat a variety of bacterial infections. During the synthesis or storage of the drug substance, impurities can form, one of which is N-nitroso moxifloxacin. This N-nitroso impurity is of particular concern due to the potential carcinogenicity of nitrosamines. Regulatory bodies, such as the U.S. Food and Drug Administration (FDA), have set strict limits on the presence of such impurities in pharmaceutical products.^{[1][2]} N-nitroso moxifloxacin is classified as a Class-4 Nitrosamine Drug Substance-Related Impurity (NDSRI) with a maximum allowable daily intake of 1,500 ng.^{[1][2]}

This application note provides a detailed protocol for the chromatographic separation and quantification of moxifloxacin and its N-nitroso impurity in pharmaceutical formulations. The described methods are essential for quality control, stability testing, and ensuring the safety and efficacy of moxifloxacin-containing products.

Quantitative Data Summary

The following tables summarize the key parameters from validated analytical methods for the separation of moxifloxacin and its N-nitroso impurity.

Table 1: LC-MS/MS Method Parameters for N-Nitroso Moxifloxacin Quantification[1]

Parameter	Value
Instrumentation	Agilent 1290 Infinity II LC coupled to an Agilent 6495D triple quadrupole LC/MS/MS
Column	Details not specified in the provided abstract
Mobile Phase	Details not specified in the provided abstract
Flow Rate	Details not specified in the provided abstract
Detection	Multiple Reaction Monitoring (MRM)
Limit of Detection (LOD)	1 pg/mL
Limit of Quantification (LOQ)	2.5 pg/mL
Linearity Range	2.5 pg/mL to 10 ng/mL ($R^2 > 0.991$)
Recovery	86.33% in placebo
Reproducibility (%RSD)	~4.7% at LOQ for seven replicate injections

Table 2: HPLC Method Parameters for Moxifloxacin and Related Substances[3][4]

Parameter	Method 1[3]	Method 2[4]
Instrumentation	RP-HPLC with PDA detector	RP-HPLC with UV detection
Column	Agilent C18 (150 x 4.6 mm, 5 µm)	Waters C18 XTerra
Mobile Phase	0.01 M Potassium dihydrogen orthophosphate buffer and Methanol (70:30)	Water with 2% (v/v) Triethylamine : Acetonitrile (90:10 v/v), pH adjusted to 6.0 with phosphoric acid
Flow Rate	1.0 mL/min	1.5 mL/min
Column Temperature	30°C	45°C
Detection Wavelength	230 nm	290 nm
Injection Volume	10 µL	Not specified
Run Time	16 min	Not specified
Linearity Range	0.25 to 1.5 µg/mL for impurities	0.2 - 2.0 µg/mL for impurities
LOD	Not specified	~0.05 µg/mL for all analytes
LOQ	Not specified	~0.20 µg/mL for all analytes

Experimental Protocols

Protocol 1: Highly Sensitive Quantification of N-Nitroso Moxifloxacin in Tablets by LC-MS/MS

This protocol is based on a method developed for the trace-level quantification of N-nitroso moxifloxacin in a 400 mg moxifloxacin tablet formulation.[1]

1. Materials and Reagents:

- N-Nitroso Moxifloxacin analytical standard
- Moxifloxacin tablets (400 mg) and placebo

- Methanol (MS grade)[1]
- Water (MS grade)[1]
- Ammonium formate (MS grade)[1]
- Formic acid (MS grade)[1]
- Ammonium fluoride (MS grade)[1]
- Diluent (specific composition to be optimized, typically a mixture of organic solvent and water)

2. Standard Solution Preparation:

- Stock Solution (100 µg/mL): Accurately weigh and dissolve 5 mg of N-nitroso moxifloxacin analytical standard in a 50 mL volumetric flask with diluent.
- Working Standard Solution (1 ppm): Dilute 1 mL of the stock solution to 100 mL with diluent.
- Calibration Standards: Prepare a series of calibration standards by serial dilution of the working standard solution to cover the desired concentration range (e.g., 2.5 pg/mL to 10 ng/mL).[1]

3. Sample Preparation (from Tablets):

- Weigh and transfer an amount of powdered moxifloxacin tablet equivalent to one tablet into a 15 mL centrifuge tube.
- Add 10 mL of diluent.
- Vortex for 1 minute.
- Shake on a rotational shaker for 20 minutes.
- Centrifuge at 9,000 rpm for 10 minutes.[1]
- Transfer the supernatant to an HPLC vial for analysis.

- Prepare a placebo sample and a spiked placebo sample (at LOQ level) following the same procedure.

4. Chromatographic and Mass Spectrometric Conditions:

- LC System: Agilent 1290 Infinity II LC or equivalent.
- MS System: Agilent 6495D triple quadrupole LC/MS/MS or equivalent.
- Chromatographic Column: A suitable reversed-phase column that provides good separation between moxifloxacin and N-nitroso moxifloxacin.
- Mobile Phase, Gradient, and Flow Rate: To be optimized for optimal separation. A diverter valve can be used to divert the high-concentration moxifloxacin peak to waste to avoid ion source contamination.^[1]
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Acquisition Mode: Multiple Reaction Monitoring (MRM). The specific precursor and product ions for N-nitroso moxifloxacin should be determined.

5. Data Analysis:

- Quantify the N-nitroso moxifloxacin in the sample by comparing its peak area to the calibration curve generated from the standard solutions.
- Ensure that the signal-to-noise ratio at the LOQ is adequate (e.g., >10:1). A signal-to-noise ratio of 232:1 at the LOQ has been reported.^[1]

Protocol 2: RP-HPLC Method for the Determination of Moxifloxacin and Related Substances

This protocol provides a general framework for a stability-indicating RP-HPLC method.

1. Materials and Reagents:

- Moxifloxacin reference standard and impurity standards.

- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Potassium dihydrogen orthophosphate (AR grade)
- Triethylamine (HPLC grade)
- Phosphoric acid (AR grade)
- Water (HPLC grade)

2. Solution Preparation:

- Buffer Preparation (for Method 1): Prepare a 0.01 M solution of potassium dihydrogen orthophosphate in water.
- Mobile Phase Preparation (for Method 1): Mix the prepared buffer and methanol in a ratio of 70:30 (v/v). Filter and degas.[3]
- Mobile Phase Preparation (for Method 2): Prepare a solution of water containing 2% (v/v) triethylamine. Adjust the pH to 6.0 with phosphoric acid. Mix this aqueous phase with acetonitrile in a ratio of 90:10 (v/v). Filter and degas.[4]
- Standard and Sample Solutions: Prepare stock and working solutions of moxifloxacin and its impurities in a suitable diluent (e.g., mobile phase or a mixture of water and organic solvent).

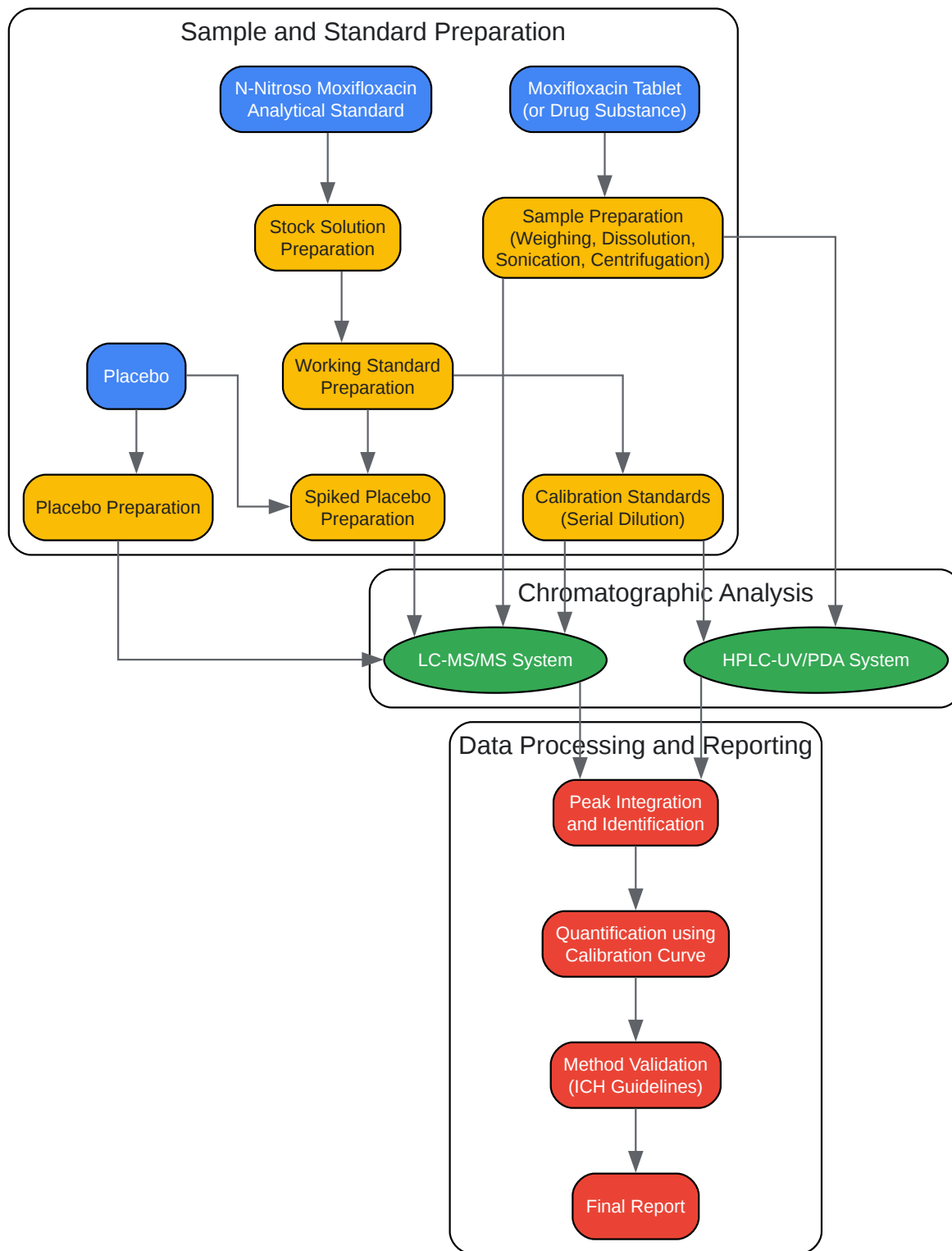
3. Chromatographic Conditions:

- HPLC System: A standard HPLC system with a UV or PDA detector.
- Column, Mobile Phase, Flow Rate, and Temperature: As specified in Table 2.
- Detection Wavelength: 230 nm or 290 nm.[3][4]
- Injection Volume: 10 μ L.[3]

4. Method Validation:

- Validate the method according to ICH guidelines, including specificity, linearity, accuracy, precision, robustness, and limits of detection and quantification.

Visualizations



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Caption: Experimental workflow for the chromatographic analysis of N-nitroso moxifloxacin.

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